

Handling and storage procedures for 2-Bromo-4-nitroimidazole

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Compound of Interest

Compound Name: 2-Bromo-4-nitroimidazole

Cat. No.: B1265489

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Application Notes and Protocols: 2-Bromo-4-nitroimidazole

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-Bromo-4-nitroimidazole** (CAS No. 65902-59-2). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Compound Identification and Properties

2-Bromo-4-nitroimidazole is a halogenated nitroimidazole derivative utilized as a key intermediate in synthesizing various therapeutic agents.[1] Its chemical structure, featuring a bromine atom and a nitro group on the imidazole ring, enhances its reactivity, making it a valuable building block in medicinal chemistry.[2]

Table 1: Physical and Chemical Properties of **2-Bromo-4-nitroimidazole**

Property	Value	Reference
CAS Number	65902-59-2	[3][4][5]
Molecular Formula	C ₃ H ₂ BrN ₃ O ₂	[2][3][4]
Molecular Weight	191.97 g/mol	[2][3]
Appearance	Yellow solid	[4]
Melting Point	180°C (decomposes)	[4]
Boiling Point	53°C at 1 mmHg	[4]
Density	2.156 g/cm ³	[4]
Solubility	Sparingly soluble in water.	[4]

Note: Detailed quantitative solubility data in common organic solvents is not readily available in the reviewed literature.

Safety and Hazard Information

2-Bromo-4-nitroimidazole is classified as a hazardous substance. All personnel must be familiar with the associated risks before handling this compound.

Table 2: Hazard Identification and Precautionary Statements

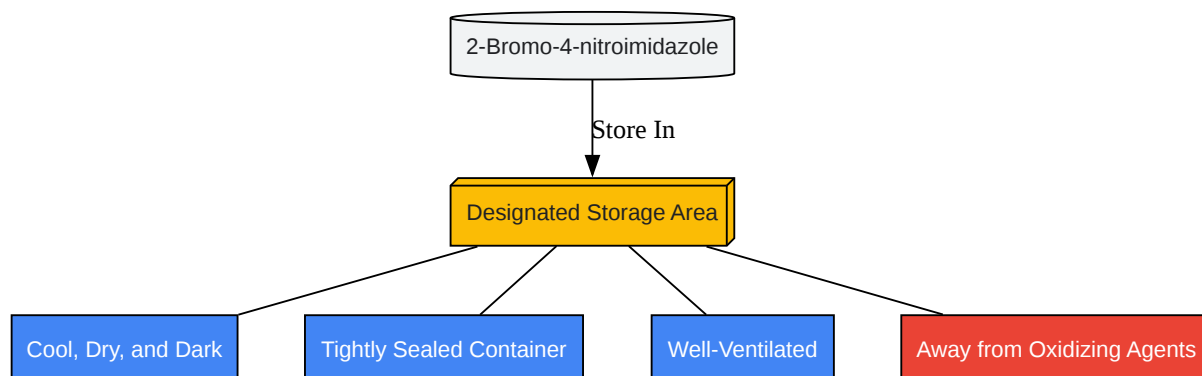
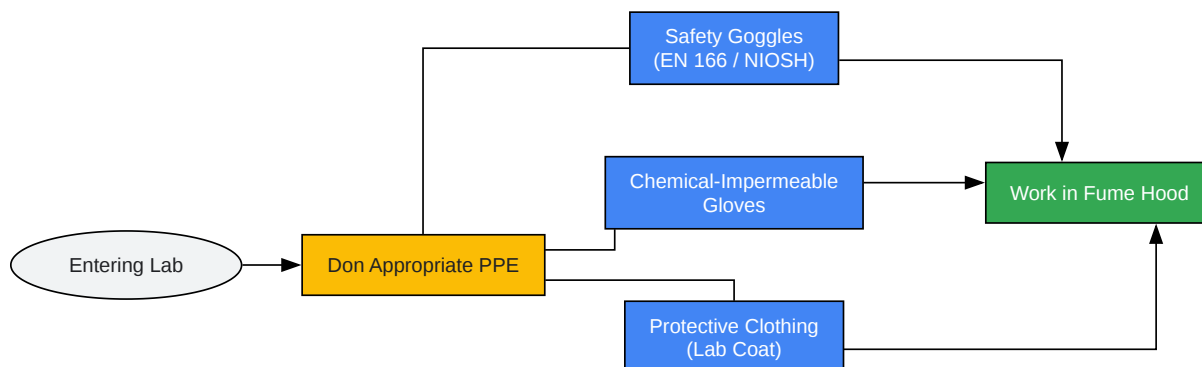
Hazard Class	GHS Classification	Precautionary Statements
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled. [6]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3] P264: Wash hands and skin thoroughly after handling. [3] P270: Do not eat, drink or smoke when using this product.[3]
Skin Irritation	Causes skin irritation.[6]	P280: Wear protective gloves/protective clothing.[3] P302+P352: IF ON SKIN: Wash with plenty of water.[3] P332+P317: If skin irritation occurs: Get medical help.[3]
Eye Irritation	Causes serious eye irritation. [6]	P280: Wear eye protection/face protection.[3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
Respiratory Irritation	May cause respiratory irritation.[6][7]	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3] P319: Get medical help if you feel unwell. [3]

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of hazards should be conducted before commencing any work. The following PPE is mandatory when handling **2-Bromo-4-nitroimidazole**:

- Eye and Face Protection: Tightly fitting safety goggles with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards, must be worn.[3][8]
- Skin Protection:
 - Gloves: Chemical-impermeable gloves (e.g., nitrile) must be worn. Gloves should be inspected for integrity before each use and changed frequently.[3][8]
 - Protective Clothing: A flame-retardant lab coat or impervious clothing is required to prevent skin contact.[3][8]
- Respiratory Protection: All handling of solid **2-Bromo-4-nitroimidazole** that may generate dust must be performed in a certified chemical fume hood or other suitable local exhaust ventilation system.[8][9]



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